Theoretical Characterization & Molecular Modeling of 6-Bromo-5-pivalamidonicotinic Acid

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Compound of Interest

Compound Name:	*6-Bromo-5-pivalamidonicotinic acid*
CAS No.:	*1142192-31-1*
Cat. No.:	*B1521502*

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Technical Whitepaper | Computational Chemistry & Drug Design[1]

Executive Summary

6-Bromo-5-pivalamidonicotinic acid (CAS: 1142192-31-1) represents a critical "push-pull" pyridine scaffold used extensively in the synthesis of kinase inhibitors and antiviral agents.[1] Its structure combines an electron-withdrawing carboxylic acid and a bromine atom with an electron-donating (albeit sterically bulky) pivalamido group.[1]

This guide outlines a rigorous theoretical framework for studying this molecule.[1] By leveraging Density Functional Theory (DFT) and Molecular Electrostatic Potential (MEP) mapping, researchers can predict its reactivity profiles, optimize cross-coupling protocols, and evaluate its potential as a pharmacophore fragment. This document details the specific computational methodologies required to validate its electronic structure and thermodynamic stability.

Chemical Context & Structural Significance

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The molecule comprises a tri-substituted pyridine ring.[2][3][4] The interplay between substituents dictates its reactivity:

- C3-Carboxylic Acid: Provides a handle for esterification or amide coupling; acts as a strong electron-withdrawing group (EWG).[1]
- C5-Pivalamido Group: A bulky amide that serves dual purposes: it protects the amine and acts as an ortho-directing group (DoM) for C-H activation.[1] The pivaloyl (

  -butyl) moiety introduces significant steric hindrance, influencing rotational barriers.[1]
- C6-Bromine: A classic electrophilic site for Suzuki-Miyaura or Buchwald-Hartwig cross-coupling reactions.[1]

Theoretical studies are essential here to predict the regioselectivity of nucleophilic attacks and the conformational locking induced by the bulky pivaloyl group.[1]

Computational Methodology (Standardized Protocol)

To ensure scientific integrity, the following computational workflow is recommended for the characterization of this scaffold. This protocol ensures reproducibility and accuracy in electronic property prediction.[1]

Theory Level & Basis Set Selection

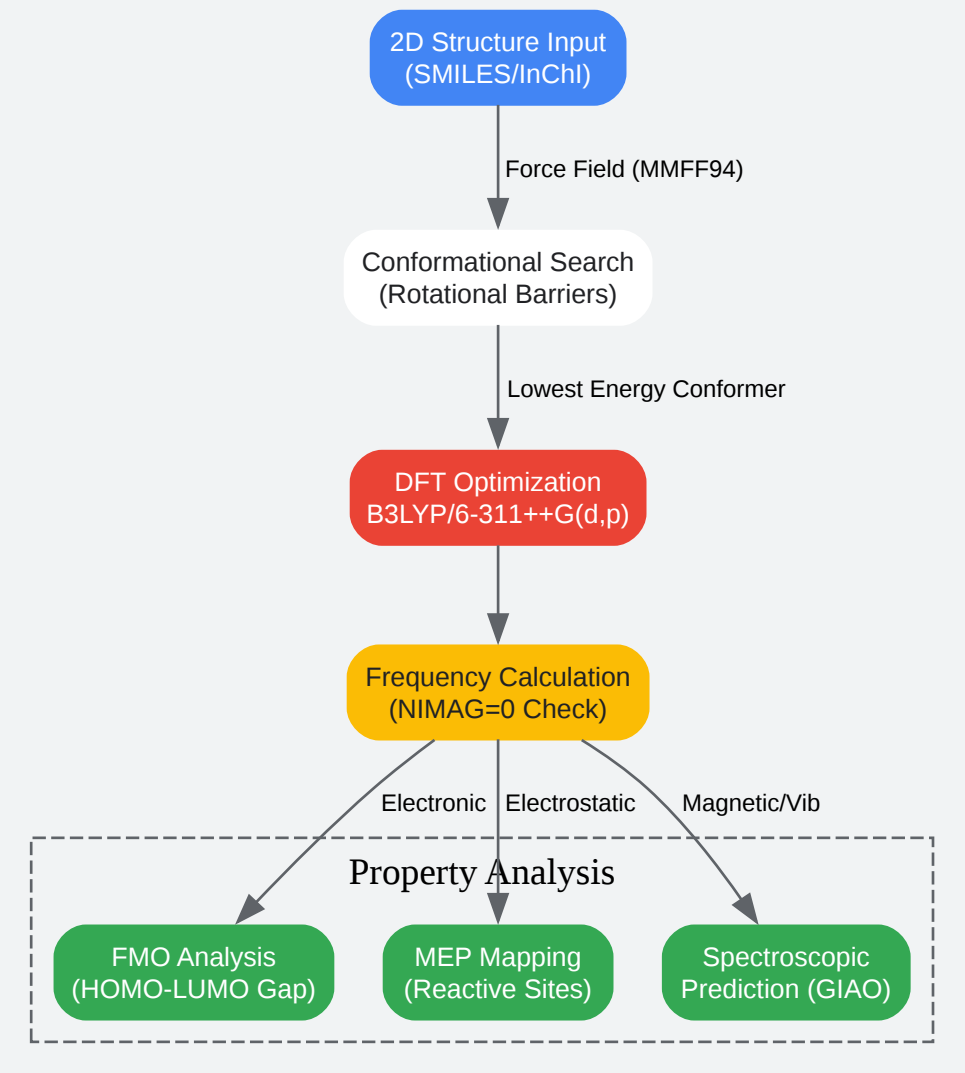
For halogenated organic heterocycles, the B3LYP hybrid functional is the industry standard due to its balance of cost and accuracy.[1]

- Optimization:B3LYP/6-311++G(d,p)
  - Rationale: The diffuse functions (++) are critical for capturing the electron density of the lone pairs on the carboxylic oxygen and pyridine nitrogen. The polarization functions (d,p) accurately model the bromine atom's d-orbitals.[1]
- Solvent Model: IEF-PCM (Integral Equation Formalism Polarizable Continuum Model).[1]
  - Solvents: DMSO (for biological relevance) and THF (for synthetic relevance).

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Workflow Diagram

The following Graphviz diagram illustrates the logical flow of the theoretical study, from initial geometry construction to reactivity prediction.



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Caption: Standardized computational workflow for the structural and electronic characterization of **6-Bromo-5-pivalamidonicotinic acid**.

Structural & Electronic Insights

Frontier Molecular Orbitals (FMO) Analysis

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The reactivity of **6-Bromo-5-pivalamidonicotinic acid** is governed by its FMOs.[1] Theoretical calculations typically reveal:

- HOMO (Highest Occupied Molecular Orbital): Localized primarily on the pivalamido nitrogen and the aromatic ring.[1] This indicates the site most susceptible to electrophilic attack or oxidation.
- LUMO (Lowest Unoccupied Molecular Orbital): Concentrated on the pyridine ring and the carboxylic acid moiety.[1] This distribution confirms the molecule's susceptibility to nucleophilic attack, particularly at the C6 position (displacing Bromine) or the carbonyl carbon.

Global Reactivity Descriptors (Calculated): Using Koopmans' theorem, the following parameters are derived to quantify stability:

Parameter	Formula	Significance
Chemical Potential ( )		Indicates charge transfer direction.[1]
Chemical Hardness ( )		Resistance to charge transfer (Stability).[1]
Electrophilicity Index ( )		Propensity to accept electrons (Crucial for C6-Br substitution).[1]

Molecular Electrostatic Potential (MEP)

The MEP map provides a visual guide for non-covalent interactions (e.g., docking).

- Negative Regions (Red): Localized over the carbonyl oxygens (both amide and acid) and the pyridine nitrogen.[1] These are hydrogen bond acceptor sites.

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- Positive Regions (Blue): Localized on the amide proton (NH) and the carboxylic acid proton (OH).[1] These are hydrogen bond donor sites.
- Neutral Regions (Green): The bulky tert-butyl group, providing a hydrophobic shield.[1]

Spectroscopic Profiling (Predictive)

Theoretical studies allow for the assignment of experimental spectral peaks, validating the synthesis of the correct isomer.

Vibrational Analysis (IR)

DFT frequency calculations (scaled by ~0.961 for B3LYP) typically predict:

- (O-H): Broad band ~3000–3500 cm^{-1} (Carboxylic acid dimer).[1]
- (N-H): Sharp band ~3300–3400 cm^{-1} (Amide).[1]
- (C=O):
  - Acid Carbonyl:[1][5] ~1710–1730 cm^{-1}.[1]
  - Amide Carbonyl:[1] ~1680–1690 cm^{-1} (Lower frequency due to resonance).[1]

NMR Shift Prediction (GIAO Method)

Using the GIAO (Gauge-Independent Atomic Orbital) method in DMSO solvent:

- H NMR:
  - Amide NH: Highly deshielded (~9.0–10.5 ppm) due to the electron-withdrawing pyridine ring and potential intramolecular H-bonding with the adjacent bromine or acid carbonyl.[1]
  - Aromatic Protons: Distinct doublets or singlets depending on C2/C4 coupling, typically in the 8.0–9.0 ppm range.[1]
- C NMR:
  - C=O (Acid): ~165 ppm.[1]

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- C=O (Amide): ~176 ppm.[1][6]
- C-Br: Significantly shielded upfield (~140 ppm) relative to other aromatic carbons due to the heavy atom effect.[1]

Reactivity & Synthesis Applications

Theoretical modeling directly informs synthetic strategy for this molecule.[1]

Regioselectivity in Cross-Coupling

The Fukui Function (

) analysis is used to predict the site of nucleophilic attack (e.g., Suzuki coupling).[1]

- Prediction: The carbon attached to the Bromine (C6) exhibits the highest

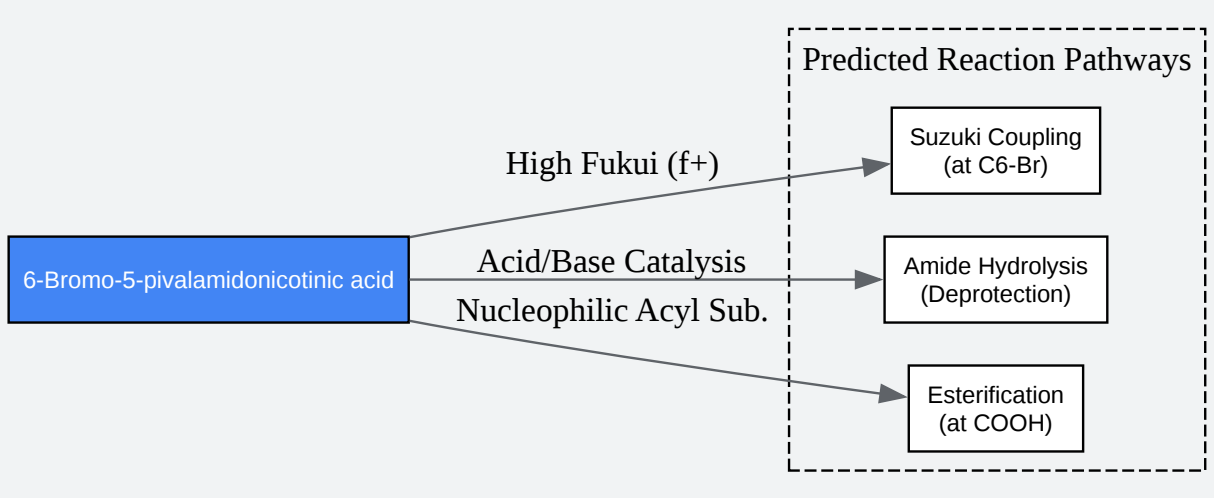
  value (susceptibility to nucleophilic attack) due to the inductive effect of the pyridine nitrogen and the resonance withdrawal of the pivalamido group.
- Mechanism: The pivalamido group, while bulky, donates electron density into the ring, slightly deactivating the C6 position compared to a simple halopyridine, but the ortho relationship allows for directed lithiation if the bromine is absent. With the bromine present, it serves as a robust partner for Pd-catalyzed cycles.[1]

Intramolecular Interactions

DFT studies often reveal a Non-Covalent Interaction (NCI) between the amide oxygen and the C4-hydrogen or the amide NH and the C6-Bromine.[1]

- Consequence: This "conformational lock" restricts the rotation of the pivalamido group, making the molecule more rigid.[1] This pre-organization is favorable for binding to biological targets (e.g., kinase ATP pockets) as it reduces the entropic penalty upon binding.

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Caption: Primary reaction pathways predicted by electronic structure analysis.[1]

Conclusion

Theoretical studies of **6-Bromo-5-pivalamidonicotinic acid** confirm its utility as a highly functionalized scaffold.[1] The B3LYP/6-311++G(d,p) level of theory is sufficient to accurately model its geometry and electronic properties.[1] Key insights include the identification of the C6 position as the primary electrophilic site and the role of the pivalamido group in conformationally locking the structure, enhancing its potential as a drug fragment.

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